

BUR1 protein structure and domains

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An In-depth Technical Guide to the Structure and Domains of the **BUR1** Protein Kinase

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

The *Saccharomyces cerevisiae* protein **BUR1** is a cyclin-dependent kinase (CDK) that, in complex with its cyclin partner BUR2, plays a crucial role in regulating fundamental cellular processes. While initially identified for its role in transcription elongation, emerging evidence has implicated the **BUR1**-BUR2 kinase complex in cell cycle control, the maintenance of genome stability, and telomere length regulation. Structurally, **BUR1** features a canonical N-terminal kinase domain, characteristic of CDKs, and a unique, functionally distinct C-terminal tail with no significant homology to other proteins. This guide provides a comprehensive overview of the **BUR1** protein's structure, its key functional domains, the signaling pathways it governs, and the experimental methodologies used to elucidate its function. Understanding the architectural and functional nuances of **BUR1** is critical, particularly given its homology to human Cdk9, a kinase of significant interest in drug development.

BUR1 Protein Architecture and Domains

The **BUR1** protein is a 657-amino acid serine/threonine kinase that forms a heterodimeric complex with its regulatory cyclin, BUR2.^[1] Its structure can be broadly divided into two

principal regions: a conserved N-terminal kinase domain and a non-conserved C-terminal domain.[2][3]

- N-Terminal Kinase Domain (approx. amino acids 1-391): This region contains the conserved motifs and catalytic residues typical of cyclin-dependent kinases.[2] Alignment with well-characterized CDKs, such as human CDK2, has allowed for the prediction of key functional sites.[2] The kinase activity of this domain is essential for the viability of the yeast cell.[4] Activation of the kinase domain requires phosphorylation on a conserved threonine within the T-loop by the CDK-activating kinase (CAK), Cak1.[5]
- C-Terminal Domain (CTD) (amino acids 392-657): Unlike the kinase domain, this extended C-terminal region has no significant sequence homologs and its precise function is less understood.[2] This domain is not essential for cell viability under standard laboratory conditions.[3][6] However, it is required for specific functions of **BUR1**, including the efficient phosphorylation of the TORC1-pathway substrate Sch9, linking **BUR1** to vacuole-mediated cell cycle progression.[3][6]

The tables below summarize the key structural and functional features of the **BUR1** protein.

Data Presentation

Table 1: Domain Architecture of *S. cerevisiae* **BUR1**

Domain/Region	Amino Acid Position	Key Residues/Features	Known Functions & Characteristics	Citations
N-Terminal Kinase Domain	~1 - 391	E107, D213, T240	Contains the ATP-binding pocket and catalytic site. Essential for kinase activity and cell viability. Activated by Cak1 phosphorylation.	[2] [4] [5]
C-Terminal Domain (CTD)	392 - 657	No significant homology	Dispensable for viability. Required for efficient phosphorylation of Sch9 and vacuole-mediated G1 cell cycle progression.	[2] [3] [6]

Table 2: Key Functional Residues in the **BUR1** Kinase Domain

Residue	Predicted Location/Motif	Function	Consequence of Mutation	Citations
E107	PSTAIRE loop (catalytic site)	Catalysis	E107Q mutant is catalytically inactive and cannot support growth.	[2]
D213	Magnesium coordination	Catalysis	D213A mutant is catalytically inactive and cannot support growth.	[2]
T240	T-loop	Activating phosphorylation site	T240A/D mutants are viable but show distinct phenotypes and have dramatically reduced kinase and autophosphorylation activity.	[2]

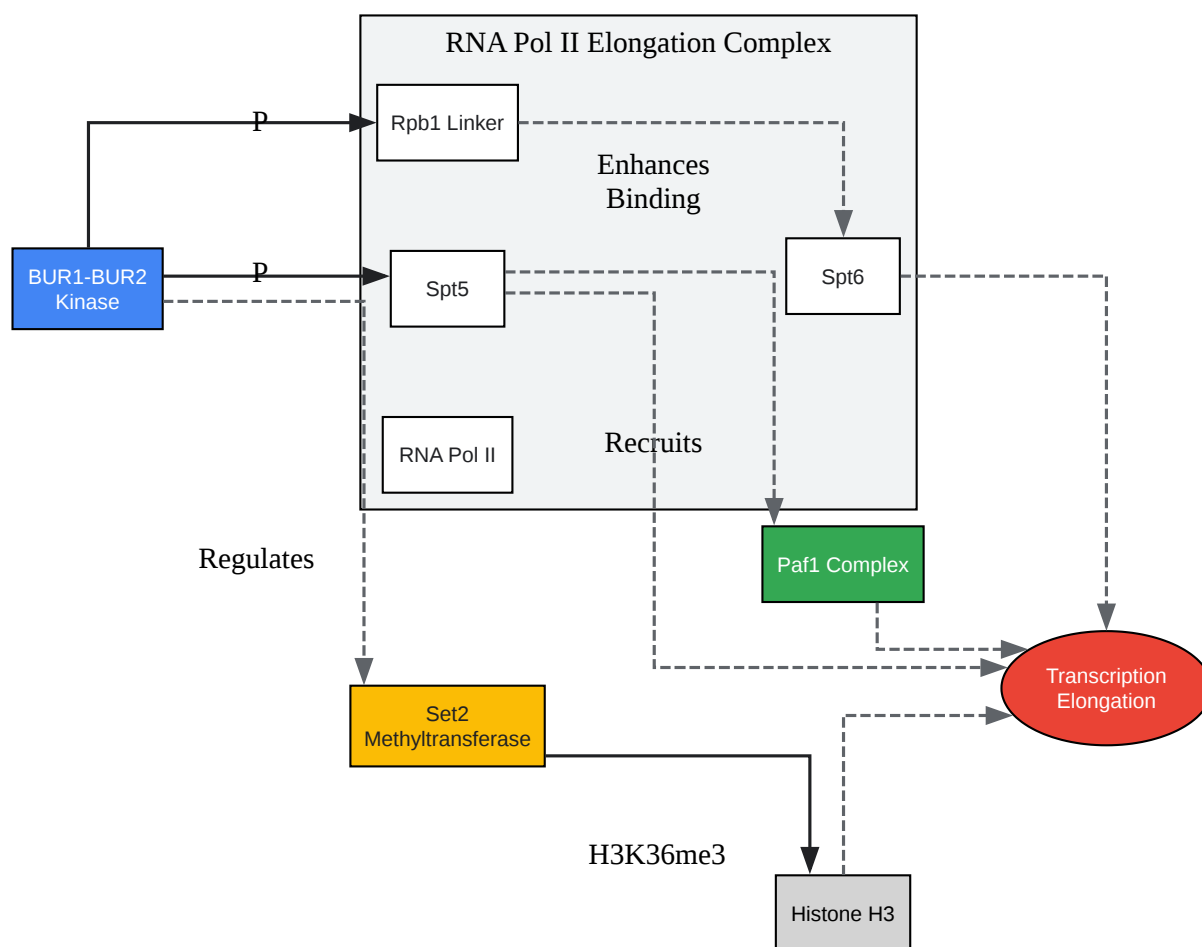
Signaling Pathways and Molecular Interactions

BUR1 functions as a node in several critical signaling networks, integrating transcriptional control with cell cycle progression and chromatin modification.

Role in Transcription Elongation

BUR1 is a key regulator of the transcription elongation phase by RNA Polymerase II (Pol II). It is recruited to actively transcribed genes where it phosphorylates multiple components of the elongation machinery.[2] Its substrates include the C-terminal repeat region of the elongation factor Spt5, which in turn promotes the recruitment of the Paf1 complex.[7] **BUR1** also

phosphorylates the linker region of the largest Pol II subunit, Rpb1, which enhances the binding of the histone chaperone Spt6.[7] Furthermore, **BUR1** activity is required for the normal pattern of histone H3 Lysine 36 (H3K36) trimethylation by the methyltransferase Set2, a mark associated with active transcription.[8][9] This suggests **BUR1** acts to counteract an inhibitory effect of Set2-dependent methylation.[8]

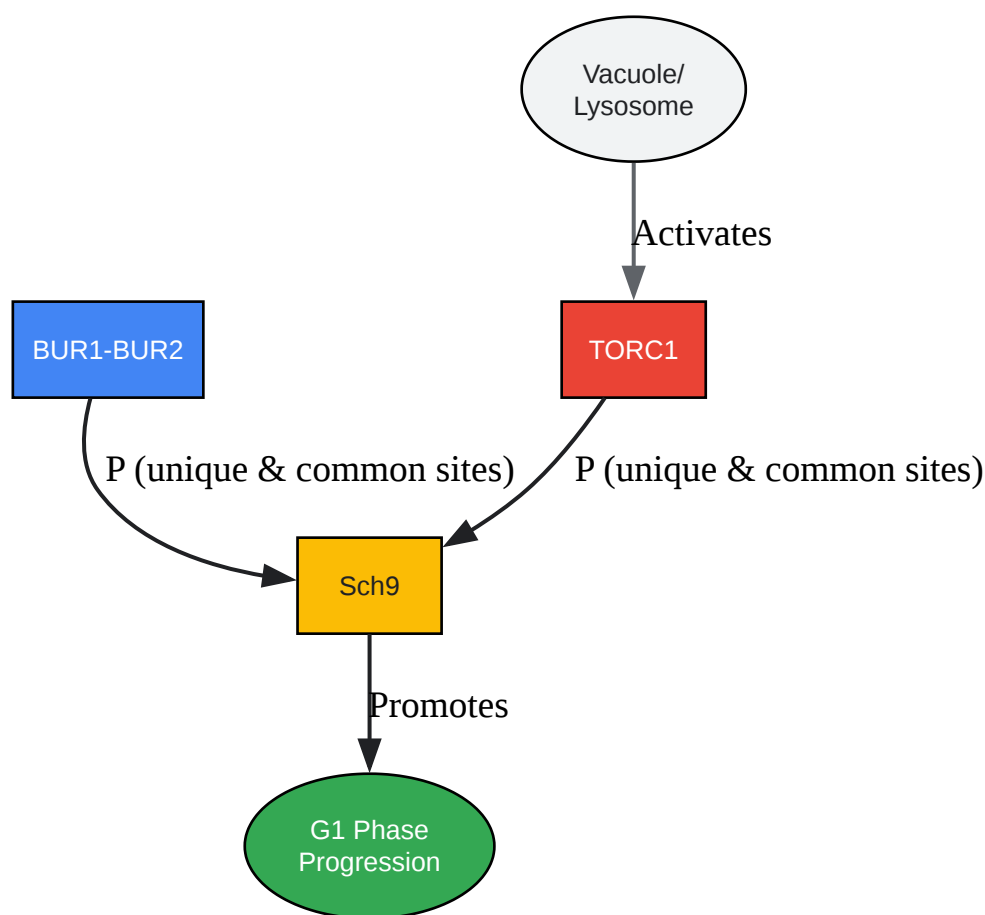


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Caption: **BUR1**'s role in regulating transcription elongation factors.

Role in G1/S Cell Cycle Progression

BUR1 collaborates with the Target of Rapamycin Complex 1 (TORC1) pathway to control cell cycle progression from G1 phase.[3] This function is mediated through the direct phosphorylation of Sch9, a major downstream effector of TORC1 signaling.[3][6] Both **BUR1** and TORC1 are required for the full activation of Sch9, with each kinase phosphorylating both unique and common sites on the protein.[3] This signaling convergence on Sch9 suggests it acts as a hub to integrate nutrient-sensing (via TORC1) and transcriptional status (via **BUR1**) to permit cell cycle entry.[3] This role specifically requires the non-essential C-terminal domain of **BUR1**. [6]



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Caption: Parallel activation of Sch9 by TORC1 and **BUR1** for cell cycle control.

Key Experimental Methodologies

The function and interactions of **BUR1** have been characterized using a variety of genetic and biochemical techniques. Detailed protocols for the most salient of these are provided below.

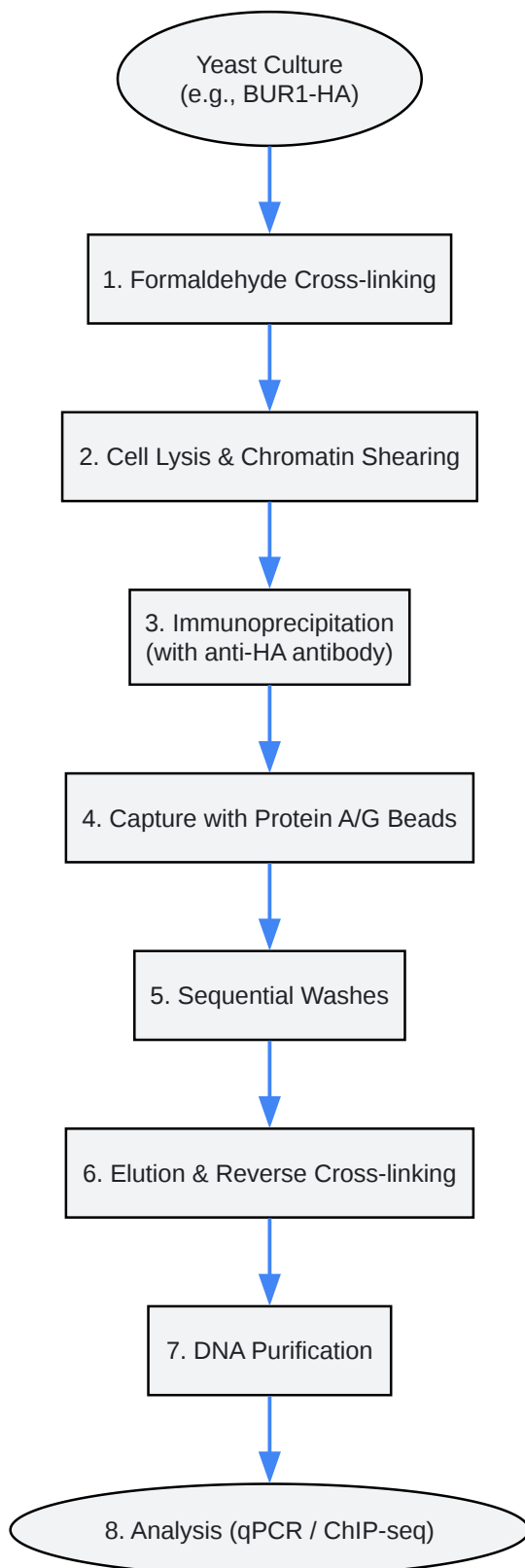
Chromatin Immunoprecipitation (ChIP)

ChIP is used to determine the in vivo association of **BUR1** with specific genomic regions, such as actively transcribed genes.

Protocol:

- **Cross-linking:** Grow yeast cultures (e.g., expressing HA-tagged **BUR1**) to mid-log phase. Add formaldehyde to a final concentration of 1% and incubate for 20-30 minutes at room temperature to cross-link proteins to DNA. Quench the reaction with glycine.
- **Cell Lysis and Chromatin Shearing:** Harvest and wash cells. Resuspend in lysis buffer and lyse cells using glass beads. Isolate chromatin and shear to an average size of 200-500 bp using sonication.
- **Immunoprecipitation (IP):** Pre-clear the chromatin lysate with Protein A/G beads. Incubate the cleared lysate overnight at 4°C with an antibody specific to the protein of interest (e.g., anti-HA for **BUR1**-HA).
- **Immune Complex Capture:** Add Protein A/G beads to the lysate-antibody mixture and incubate to capture the immune complexes.
- **Washes:** Wash the beads sequentially with low salt buffer, high salt buffer, LiCl buffer, and TE buffer to remove non-specific binding.
- **Elution and Reverse Cross-linking:** Elute the protein-DNA complexes from the beads. Reverse the formaldehyde cross-links by incubating at 65°C overnight in the presence of high salt. Treat with RNase A and Proteinase K to remove RNA and protein.
- **DNA Purification:** Purify the DNA using phenol-chloroform extraction or a commercial PCR purification kit.
- **Analysis:** Quantify the amount of co-precipitated DNA for specific gene regions using quantitative PCR (qPCR) or identify genome-wide binding sites using high-throughput

sequencing (ChIP-seq).[2]



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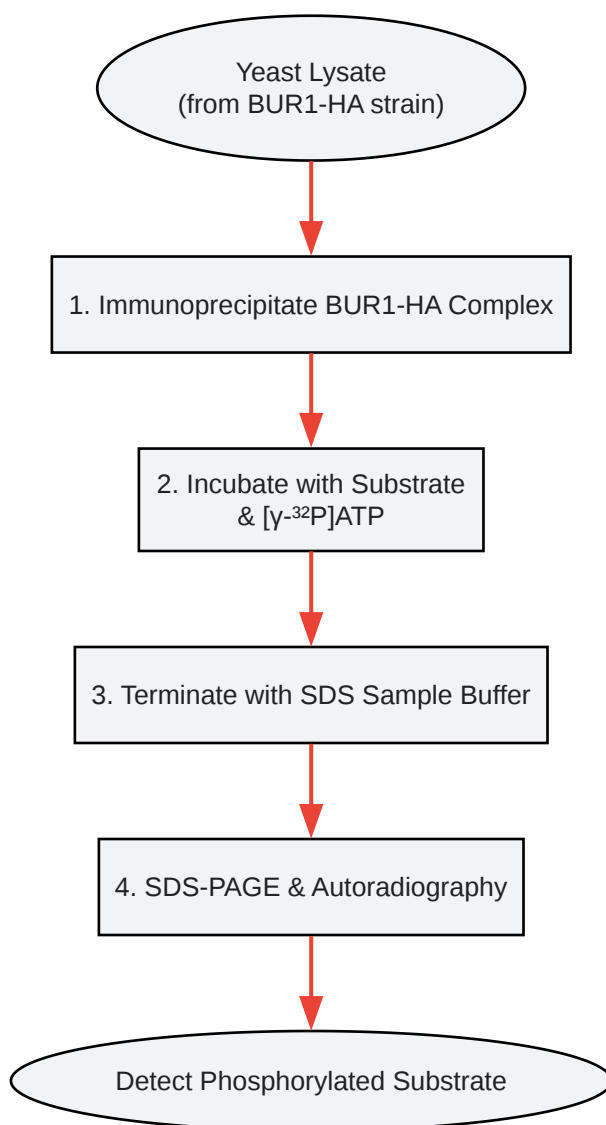
Caption: Standard experimental workflow for Chromatin Immunoprecipitation (ChIP).

In Vitro Kinase Assay

This assay directly measures the ability of the **BUR1**-BUR2 complex to phosphorylate a putative substrate.

Protocol:

- **Kinase Complex Immunoprecipitation:** Grow yeast expressing an epitope-tagged **BUR1** (e.g., **BUR1**-HA). Prepare whole-cell extracts under native conditions. Incubate the extract with anti-HA antibody conjugated to beads (e.g., Protein A/G or magnetic beads) to immunoprecipitate the **BUR1**-BUR2 complex.
- **Bead Washing:** Wash the beads extensively with lysis buffer and then with kinase assay buffer to remove contaminants and ATP.
- **Kinase Reaction:** Resuspend the beads in kinase assay buffer containing a purified recombinant substrate (e.g., GST-CTD or GST-Sch9), cold ATP, and [γ - 32 P]ATP.
- **Incubation:** Incubate the reaction mixture at 30°C for 20-30 minutes to allow for phosphorylation.
- **Reaction Termination:** Stop the reaction by adding SDS-PAGE sample buffer and boiling the samples.
- **Analysis:** Separate the proteins by SDS-PAGE. Transfer the proteins to a nitrocellulose or PVDF membrane. Analyze the results by autoradiography to detect the 32 P-labeled (phosphorylated) substrate. The membrane can also be stained (e.g., with Ponceau S) or immunoblotted to confirm protein loading.[\[2\]](#)[\[6\]](#)



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Caption: Workflow for an in vitro kinase assay using immunoprecipitated **BUR1**.

Mass Spectrometry for Phosphorylation Site Mapping

NanoLC-MS/MS is a powerful technique to identify the specific amino acid residues on a substrate that are phosphorylated by **BUR1**.

Protocol:

- **Sample Preparation:** Perform an in vitro kinase assay using a purified substrate and non-radioactive ATP. Separate the reaction products by SDS-PAGE and excise the band

corresponding to the substrate.

- In-gel Digestion: Destain, reduce, and alkylate the protein within the gel slice. Digest the protein into peptides using a protease, typically trypsin.
- Peptide Extraction and Enrichment (Optional): Extract the peptides from the gel. If phosphopeptides are of low abundance, perform an enrichment step using techniques like Immobilized Metal Affinity Chromatography (IMAC) or Titanium Dioxide (TiO₂) chromatography.
- NanoLC-MS/MS Analysis: Analyze the peptide mixture using a high-resolution mass spectrometer (e.g., Q Exactive Orbitrap) coupled to a nano-liquid chromatography system. The mass spectrometer will perform data-dependent acquisition, acquiring high-resolution MS1 scans followed by MS2 (fragmentation) scans of the most abundant peptide ions.
- Data Analysis: Process the raw data using a proteomics software suite (e.g., Proteome Discoverer). Search the MS/MS spectra against a relevant protein database (e.g., S. cerevisiae UniProt database). Specify search parameters to include variable modifications such as phosphorylation on serine, threonine, and tyrosine. The software will identify the peptides and pinpoint the exact location of the phosphorylation sites.^[3]

Conclusion and Therapeutic Implications

The **BUR1** protein kinase is a multifaceted enzyme with a distinct two-domain architecture that underpins its diverse roles in transcription, cell cycle regulation, and chromatin biology. Its conserved N-terminal kinase domain drives essential catalytic functions, while its unique C-terminal domain mediates specific interactions crucial for integrating cellular signaling pathways. The homology between yeast **BUR1** and human Cdk9, a component of the positive transcription elongation factor b (P-TEFb) and a target for cancer and HIV therapeutics, makes **BUR1** an excellent model system. A detailed understanding of **BUR1**'s structure, substrate specificity, and regulatory mechanisms can provide valuable insights for the development of specific Cdk9 inhibitors. Future research aimed at obtaining a high-resolution structure of the full-length **BUR1**-BUR2 complex and further dissecting the function of its unique C-terminal domain will be critical for advancing our knowledge and informing drug discovery efforts.

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